

Serotonin Adipinate: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: Serotonin adipinate

Cat. No.: B1681638

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CAS Number: 13425-34-8[1][2][3] Molecular Formula: C₁₆H₂₂N₂O₅[1][2][3]

This technical guide provides an in-depth overview of **Serotonin Adipinate**, a salt of the neurotransmitter serotonin and adipic acid. This document is intended for researchers, scientists, and professionals in the field of drug development, offering key data, experimental methodologies, and insights into its mechanism of action.

Physicochemical and Pharmacological Properties

Serotonin Adipinate is a solid powder formed from the acid-base reaction between serotonin and adipic acid.[4] The salt formation can enhance the stability of serotonin, which is otherwise susceptible to degradation.[4] Its pharmacological effects are primarily mediated through interaction with serotonin receptors in both the central and peripheral nervous systems.[1]

Quantitative Data Summary

The following table summarizes the key physicochemical properties of **Serotonin Adipinate**.

Property	Value	Reference
CAS Number	13425-34-8	[1][2][3]
Molecular Formula	C16H22N2O5	[1][2][3]
Molecular Weight	322.36 g/mol	[1][2][3]
Appearance	Solid powder	[2]
Boiling Point	416.1 °C at 760 mmHg	[1]
Flash Point	205.4 °C	[1]
Vapor Pressure	1.63E-07 mmHg at 25 °C	[1]
Solubility	Soluble in Dimethyl Sulfoxide (DMSO)	[4]

Experimental Protocols

This section details the methodologies for the synthesis and analysis of **Serotonin Adipinate**, based on available literature.

Synthesis of Serotonin Adipinate

The synthesis of **Serotonin Adipinate** typically involves a direct reaction between serotonin and adipic acid.

Objective: To synthesize **Serotonin Adipinate** salt.

Materials:

- Serotonin
- Adipic acid
- Dehydrating agent (e.g., dicyclohexylcarbodiimide - DCC) (optional)[1]
- Anhydrous solvent

Procedure:

- A condensation reaction is carried out between serotonin and adipic acid.^[1]
- The reaction is often performed under anhydrous conditions at an elevated temperature (e.g., 100-150°C).^[1]
- A dehydrating agent like DCC may be used to facilitate the reaction.^[1]
- The resulting **Serotonin Adipinate** salt is then purified.
- Purification can be achieved through recrystallization or column chromatography.^[4]
- The structure and purity of the final product are confirmed using analytical methods such as Nuclear Magnetic Resonance (NMR) spectroscopy, High-Performance Liquid Chromatography (HPLC), and Mass Spectrometry (MS).^[4]

Analytical Methodology: Quantification by HPLC

High-Performance Liquid Chromatography (HPLC) with electrochemical detection is a common method for the quantitative analysis of serotonin and its metabolites in biological matrices.

Objective: To quantify the concentration of **Serotonin Adipinate** in a sample.

Instrumentation:

- High-Performance Liquid Chromatograph
- Electrochemical detector

General Procedure:

- **Sample Preparation:** Biological samples are processed to extract serotonin and its metabolites.
- **Internal Standard:** An appropriate internal standard is selected and added to the sample.
- **Chromatographic Separation:** The prepared sample is injected into the HPLC system. The separation of 5-hydroxyindoles is achieved on a suitable column. The mobile phase

composition (ion-pair reagent, organic modifier content, and pH) is optimized for the specific application.

- **Electrochemical Detection:** As the separated compounds elute from the column, they are detected by an electrochemical detector, which provides high sensitivity for electroactive compounds like serotonin.
- **Quantification:** The concentration of **Serotonin Adipinate** is determined by comparing the peak area of the analyte to that of the internal standard. A "trace enrichment" technique involving a two-column purification-separation can be used for determining subnanogram amounts.

Mechanism of Action and Signaling Pathways

Serotonin Adipinate, as a source of serotonin, exerts its effects by binding to and activating various serotonin receptors (5-HT receptors). These receptors are broadly classified into G protein-coupled receptors (GPCRs) and a ligand-gated ion channel.

Serotonin Receptor Signaling Pathways

The following diagrams illustrate the primary signaling cascades initiated by the activation of different families of serotonin receptors.

Caption: G Protein-Coupled Serotonin Receptor Signaling Pathways.

Caption: 5-HT₃ Ligand-Gated Ion Channel Signaling Pathway.

Serotonylation: A Non-Receptor Mechanism

In addition to receptor-mediated signaling, serotonin can modify proteins through a process called serotonylation. This process is catalyzed by transglutaminases and involves the covalent attachment of serotonin to small GTPases, leading to their activation.

Caption: The Process of Protein Serotonylation.

Applications in Research and Drug Development

Serotonin Adipinate has been investigated for its potential therapeutic applications. Studies have explored its use in restoring gastrointestinal motility and function.[1] There is also research into its role in correcting hemodynamic disorders in cases of acute poisoning by psychotropic drugs.[5] Furthermore, it has been shown to have a protective effect on the endotheliocytes of the brain's microcirculatory bed.[6] These areas represent potential avenues for further research and development.

This document provides a foundational understanding of **Serotonin Adipinate** for scientific and professional audiences. The provided data and methodologies can serve as a starting point for further investigation into the properties and applications of this compound.

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